

Application Notes and Protocols for VK-II-36 in Cell Culture Experiments

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Compound of Interest

Compound Name: VK-II-36

Cat. No.: B1663102

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Introduction

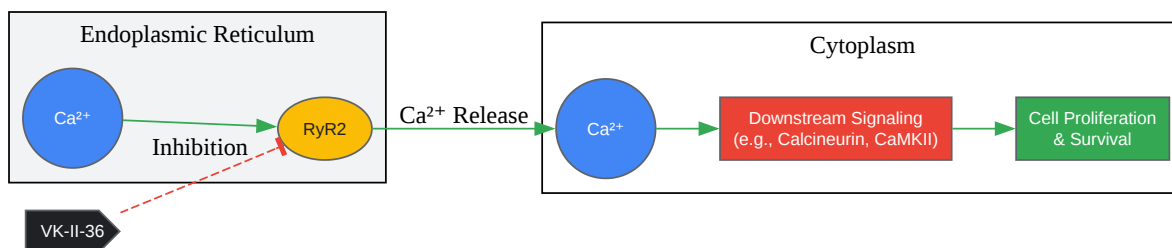
VK-II-36 is a synthetic small molecule and an analog of carvedilol, a third-generation beta-blocker. Unlike its parent compound, **VK-II-36** is designed to have minimal beta-adrenergic blocking activity. Its primary known mechanism of action is the suppression of sarcoplasmic reticulum (SR) Ca²⁺ release through direct inhibition of the ryanodine receptor 2 (RyR2).^[1] This targeted activity on a crucial intracellular calcium channel makes **VK-II-36** a valuable tool for investigating the role of RyR2-mediated calcium signaling in various cellular processes.

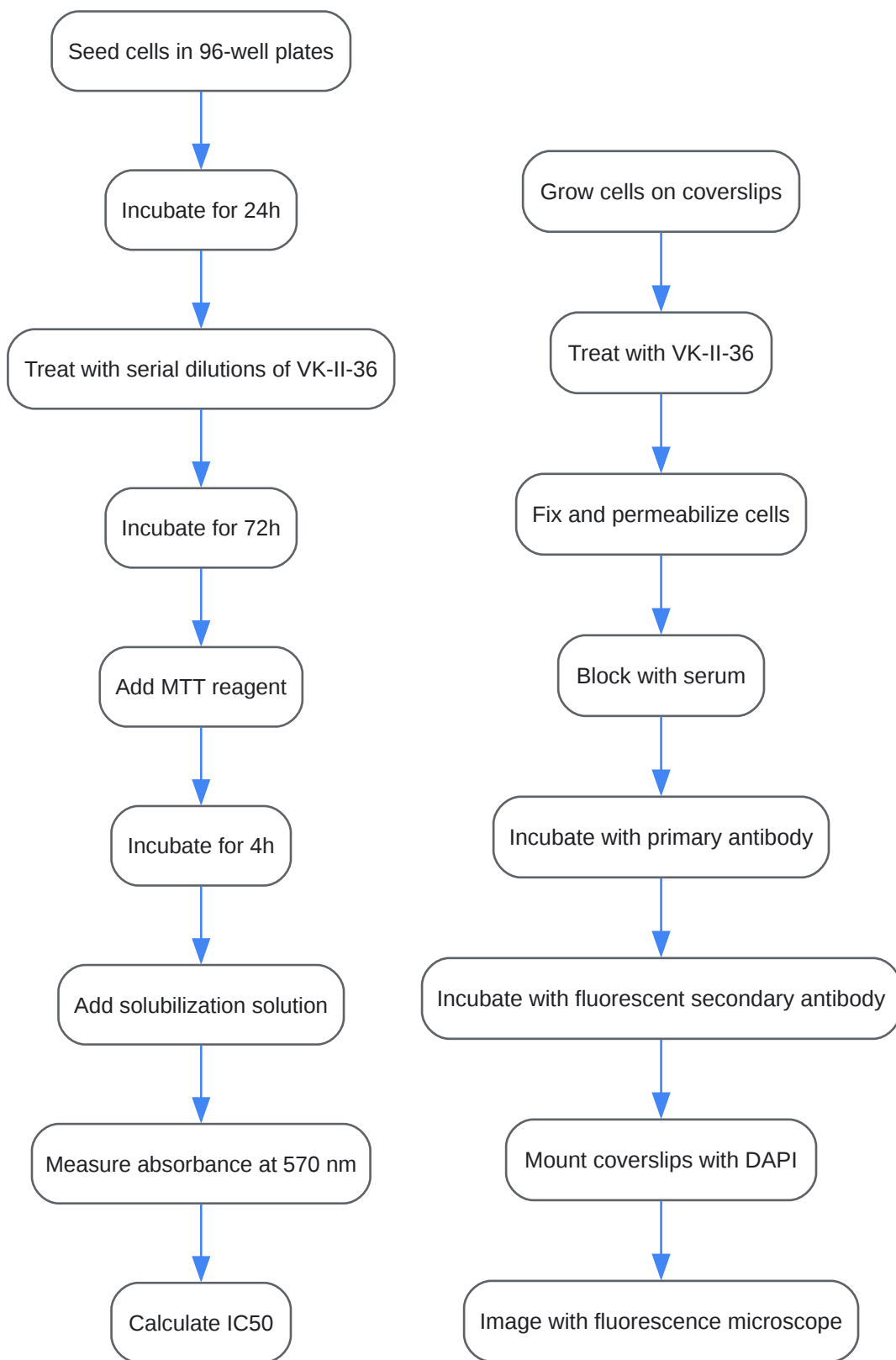
Recent studies have highlighted the importance of intracellular calcium signaling in the pathophysiology of numerous diseases, including cancer. Dysregulation of calcium homeostasis is implicated in tumor proliferation, migration, and apoptosis. The ryanodine receptor, a key regulator of intracellular calcium release, has been identified as a potential therapeutic target in several cancers. While the direct effects of **VK-II-36** on cancer cells have not been extensively published, its specific mechanism of action on RyR2 presents a compelling rationale for its investigation as a modulator of cancer cell biology.

These application notes provide a comprehensive guide for the use of **VK-II-36** in cell culture experiments, with a focus on assessing its effects on cell viability, key signaling pathways, and protein localization.

Mechanism of Action: The RyR2-Calcium Signaling Pathway

VK-II-36 exerts its biological effects by directly interacting with the ryanodine receptor 2 (RyR2), an intracellular calcium release channel located on the membrane of the endoplasmic/sarcoplasmic reticulum. By inhibiting RyR2, **VK-II-36** prevents the release of stored calcium from the ER/SR into the cytoplasm. This modulation of intracellular calcium levels can have profound effects on a multitude of downstream signaling cascades that are calcium-dependent and are critical for cell proliferation, survival, and motility.





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References

- 1. Calcium signalling and cancer cell growth - PubMed [pubmed.ncbi.nlm.nih.gov]
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